

Application Note & Protocol: Friedel-Crafts Alkylation of m-Xylene

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Compound of Interest

Compound Name: 1-Ethyl-3,5-dimethylbenzene

CAS No.: 934-74-7

Cat. No.: B1584817

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Abstract

This document provides a detailed experimental protocol for the Friedel-Crafts alkylation of m-xylene using tert-butyl chloride as the alkylating agent and aluminum chloride as the Lewis acid catalyst. The primary product of this electrophilic aromatic substitution reaction is 1,3-dimethyl-5-tert-butylbenzene. This protocol is intended for researchers in organic synthesis, medicinal chemistry, and materials science, offering a reliable method for the synthesis of substituted aromatic compounds.

Introduction

The Friedel-Crafts alkylation is a fundamental carbon-carbon bond-forming reaction in organic chemistry used to attach alkyl groups to an aromatic ring.^{[1][2]} The reaction proceeds via an electrophilic aromatic substitution mechanism, where a strong Lewis acid, such as aluminum chloride (AlCl_3) or ferric chloride (FeCl_3), is used to generate a carbocation electrophile from an alkyl halide.^{[2][3]} This electrophile then attacks the electron-rich aromatic ring. In this experiment, m-xylene is alkylated with tert-butyl chloride. The two methyl groups on the m-

xylene ring are ortho, para-directing activators. The incoming tert-butyl group is directed to the position that is ortho to both methyl groups (position 5), which is sterically the most accessible and electronically favored, leading to the formation of 1,3-dimethyl-5-tert-butylbenzene.[4]

Reaction Scheme

Caption: Friedel-Crafts alkylation of m-xylene with tert-butyl chloride.

Data Presentation

Table 1: Physical Properties and Quantities of Reactants This table summarizes the physical properties and amounts of the reagents used in the experiment.[5]

Compound	Formula	MW (g/mol)	Density (g/mL)	Amount Used	Moles (mol)	Molar Ratio
m-Xylene	C ₈ H ₁₀	106.17	0.864	12.2 mL	0.099	1.00
tert-Butyl Chloride	C ₄ H ₉ Cl	92.57	0.842	12.5 mL	0.114	1.15
Aluminum Chloride	AlCl ₃	133.34	-	1.0 g	0.0075	0.076

Table 2: Product Information and Yield This table provides information on the final product and the experimental yield.[4][5]

Product Name	Formula	MW (g/mol)	Theoretical Yield (g)	Actual Yield (g)	Percent Yield (%)
1,3-Dimethyl-5-tert-butylbenzene	C ₁₂ H ₁₈	162.27	16.06	11.44	71.2

Experimental Protocols

This protocol details the synthesis, work-up, and purification of 1,3-dimethyl-5-tert-butylbenzene.

4.1 Materials and Equipment

- m-Xylene (12.2 mL)
- tert-Butyl chloride (12.5 mL)
- Anhydrous Aluminum Chloride (1.0 g)
- Deionized Water
- Saturated Sodium Bicarbonate solution
- Anhydrous Sodium Sulfate or Calcium Chloride[6][7]
- 50 mL Round-bottom flask or large test tube
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel (100 mL)
- Gas trap apparatus (e.g., tubing leading to a beaker with water or a tube with moist cotton)[3][8]
- Beakers and Erlenmeyer flasks
- Distillation apparatus

4.2 Reaction Procedure

- Setup: Assemble a clean, dry 50 mL round-bottom flask with a magnetic stir bar. Equip the flask with a gas trap to neutralize the HCl gas that will evolve during the reaction.[3][8]
- Charging Reactants: To the flask, add 12.2 mL of m-xylene and 12.5 mL of tert-butyl chloride.
- Cooling: Place the flask in an ice bath and stir the mixture for 5-10 minutes to cool it to approximately 0-5 °C.[3]

- **Catalyst Addition:** While stirring vigorously, slowly and portion-wise add 1.0 g of anhydrous aluminum chloride to the reaction mixture over 5 minutes. Anhydrous aluminum chloride is highly hygroscopic and will react with atmospheric moisture; handle it quickly and carefully. [\[6\]](#)[\[8\]](#)
- **Reaction:** The reaction will begin to bubble as HCl gas is evolved.[\[3\]](#) Maintain the temperature in the ice bath to control the exothermic reaction. Continue stirring in the ice bath until the vigorous bubbling subsides, which typically takes about 20-30 minutes.[\[3\]](#)[\[8\]](#)
- **Completion:** Remove the flask from the ice bath and allow it to warm to room temperature. Let the reaction stir at room temperature for an additional 15-20 minutes to ensure completion.[\[3\]](#)[\[8\]](#)

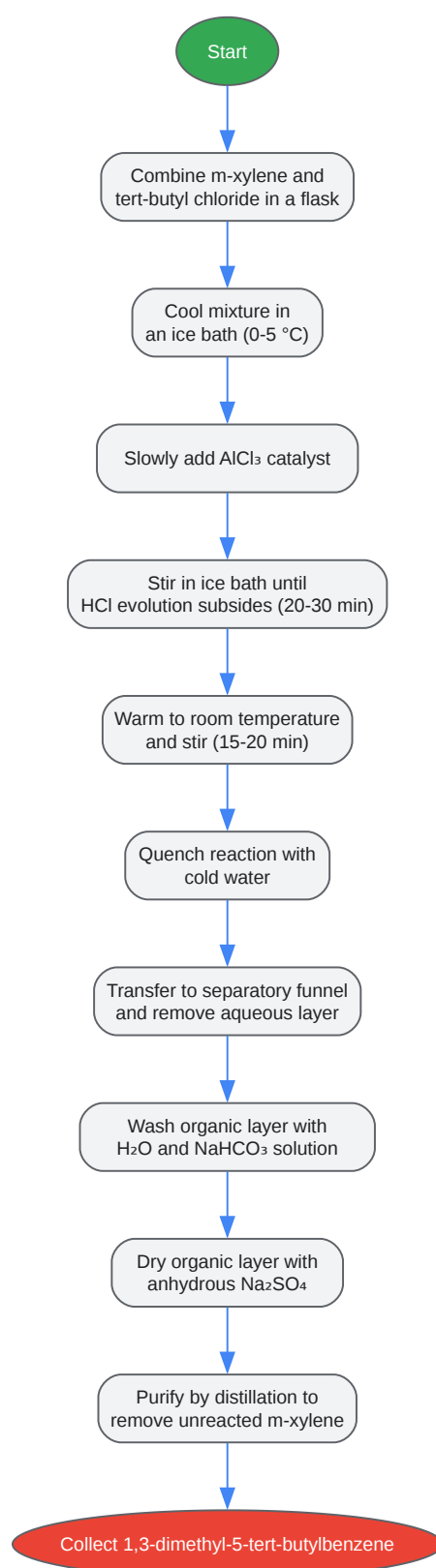
4.3 Work-up and Purification

- **Quenching:** Slowly and carefully add approximately 20 mL of cold water to the reaction mixture to quench the reaction and decompose the aluminum chloride catalyst.[\[7\]](#)[\[8\]](#) This step is exothermic and should be performed in a fume hood.
- **Separation:** Transfer the mixture to a separatory funnel. Allow the layers to separate and remove the lower aqueous layer.[\[7\]](#)
- **Washing:** Wash the organic layer with 20 mL of deionized water, followed by 20 mL of saturated sodium bicarbonate solution to neutralize any remaining acid.[\[8\]](#) Vent the separatory funnel frequently. Finally, wash one more time with 20 mL of water.
- **Drying:** Transfer the organic layer to a clean, dry Erlenmeyer flask and dry it over anhydrous sodium sulfate or calcium chloride for 10-15 minutes.[\[6\]](#)[\[7\]](#)
- **Isolation:** Decant or filter the dried organic solution into a pre-weighed round-bottom flask.
- **Purification:** Remove the excess m-xylene and any other volatile impurities via simple distillation.[\[7\]](#) The boiling point of m-xylene is approximately 139 °C, while the product, 1,3-dimethyl-5-tert-butylbenzene, boils at around 205-206 °C.[\[9\]](#)[\[10\]](#) Collect the fraction corresponding to the product.

- Characterization: Weigh the final product and calculate the percent yield. The product can be further characterized by spectroscopic methods such as Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm its structure.

Visualizations

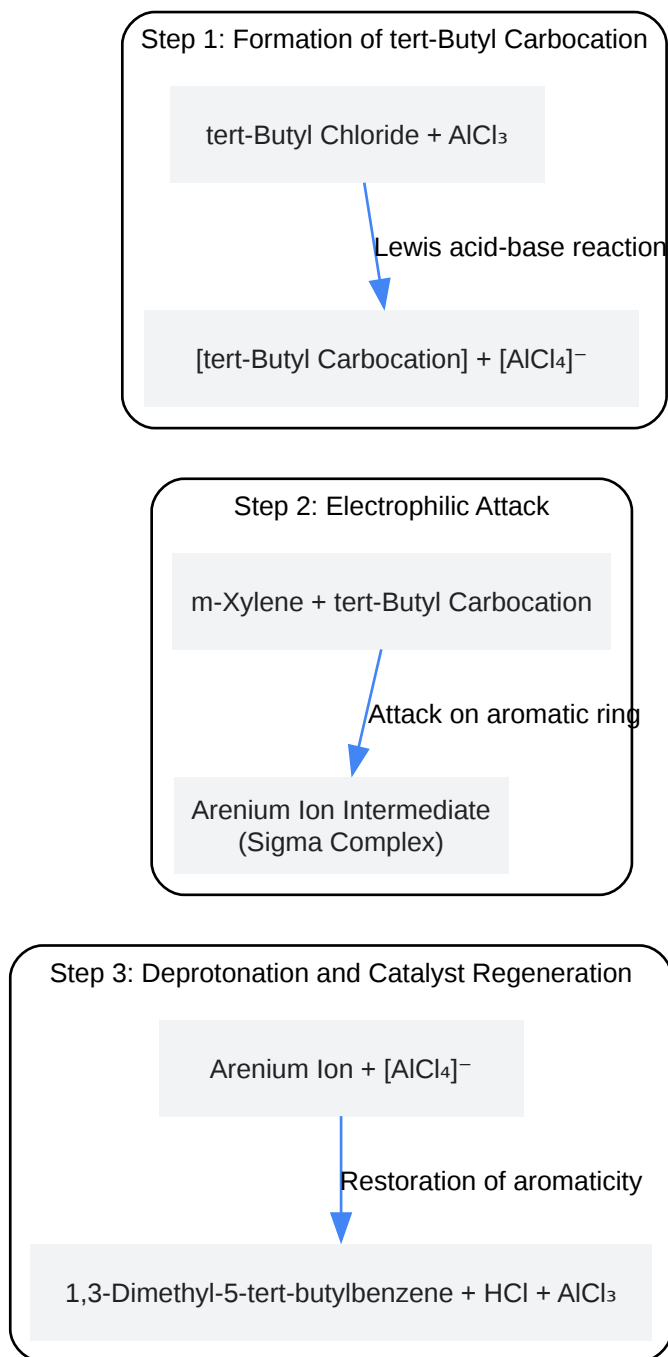
5.1 Experimental Workflow



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Caption: Workflow for the synthesis of 1,3-dimethyl-5-tert-butylbenzene.

5.2 Reaction Mechanism



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Caption: Mechanism of the Friedel-Crafts alkylation of m-xylene.

Safety and Handling

- General: Always wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves. Perform the experiment in a well-ventilated fume hood.
- m-Xylene: Flammable liquid and harmful if inhaled or absorbed through the skin.
- tert-Butyl Chloride: Highly flammable liquid and vapor.
- Aluminum Chloride (Anhydrous): Corrosive and reacts violently with water, releasing heat and toxic HCl gas. Handle in a dry environment and add to the reaction mixture slowly.[6][8]
- Hydrogen Chloride (HCl) Gas: The reaction evolves toxic and corrosive HCl gas. A proper gas trap must be used to neutralize it.[3][8]

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